

Personal protective equipment for handling Xylose-3-13C

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Compound of Interest

Compound Name: Xylose-3-13C

Cat. No.: B12393701

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Essential Safety and Handling: Xylose-3-13C

For researchers, scientists, and drug development professionals, the proper handling of specialized chemical reagents like **Xylose-3-13C** is paramount for both personal safety and maintaining sample integrity. While **Xylose-3-13C** is a stable, non-radioactive, isotopically labeled sugar that is not classified as a hazardous substance, adherence to standard laboratory safety protocols for handling fine chemical powders is essential.^{[1][2]} This guide provides the necessary information for its safe handling, personal protective equipment (PPE) requirements, and disposal.

Personal Protective Equipment (PPE)

When handling **Xylose-3-13C** in a laboratory setting, the following personal protective equipment is required to minimize exposure and prevent contamination of the product.

Core PPE Requirements:

- **Eye Protection:** Safety glasses with side shields are the minimum requirement.^{[3][4]} For procedures with a risk of splashing or significant dust generation, chemical safety goggles are recommended.^{[3][5]}
- **Hand Protection:** Disposable nitrile gloves are required for handling the material.^{[3][6]} It is crucial to inspect gloves for any damage before use and to employ proper removal techniques to avoid skin contact.^[1]

- **Protective Clothing:** A standard laboratory coat should be worn to protect clothing and skin from potential spills.[\[4\]](#)[\[6\]](#)
- **General Attire:** Long pants and closed-toe shoes are mandatory to ensure full skin coverage in a laboratory environment.[\[4\]](#)[\[7\]](#)

In situations where there is a potential for significant dust generation, additional respiratory protection may be considered.

Quantitative Data Summary

As Xylose is not classified as a hazardous material, there are no specific occupational exposure limits. The following table summarizes its key physical and chemical properties.

Property	Value	Source
Physical State	Solid (Powder)	[2]
Appearance	White	[2]
Odor	Odorless	[2]
Solubility	Soluble in water	[2]
Melting Point	144 - 153 °C	[2]
Stability	Stable under normal conditions	[2]

Handling and Operational Plan

Receiving and Storage:

- Upon receipt, inspect the container for any damage.
- Store in a tightly sealed container in a cool, dry place.[\[2\]](#)[\[8\]](#)

Weighing and Preparation of Solutions:

- Handle the powder in a designated area, such as on a clean lab bench. To minimize the generation of airborne dust, avoid vigorous scooping or pouring.

- For procedures that may generate significant dust, the use of a fume hood or a balance with a draft shield is recommended.[9]
- Use clean, dedicated spatulas and weighing boats to prevent cross-contamination.

Spill Management:

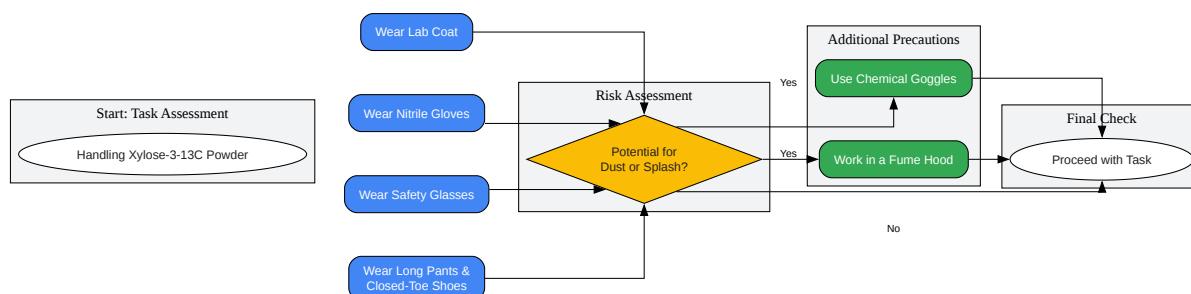
- In case of a spill, avoid creating dust.
- Carefully sweep or vacuum the spilled solid material and place it into a suitable, labeled container for disposal.[10][11]
- Clean the spill area with a damp cloth to remove any remaining residue.

Disposal Plan

- Dispose of unused **Xylose-3-13C** and any contaminated materials (e.g., gloves, weighing boats) in accordance with local, state, and federal regulations for non-hazardous chemical waste.[1]
- Do not dispose of the material down the drain.[1][8][11]
- Keep the waste in a clearly labeled, sealed container.

Visualized Workflow for PPE Selection

The following diagram outlines the decision-making process for selecting the appropriate personal protective equipment when working with **Xylose-3-13C**.



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